

SOLVENT YELLOW 141 chemical structure and properties

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Compound of Interest

Compound Name: SOLVENT YELLOW 141

Cat. No.: B1166055

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An In-depth Technical Guide to SOLVENT YELLOW 141

For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Yellow 141 is a brilliant greenish-yellow solvent dye known for its high thermal stability and solubility in organic media.^{[1][2]} Belonging to the azo class of dyes, it is characterized by the presence of an -N=N- chromophore.^{[1][2]} Its robust performance, particularly at high temperatures, makes it a widely used colorant in the plastics and coatings industry.^{[1][2]} This document provides a comprehensive overview of its chemical and physical properties, a plausible synthesis methodology, and its primary applications.

Chemical and Physical Properties

Solvent Yellow 141 is identified by its CAS Number 106768-98-3.^{[1][3][4][5][6][7]} While its precise molecular structure is not consistently reported across public domains, it is chemically classified as an azo pyridone dye.^[8] This structural feature, the pyridone moiety, is a key contributor to its exceptional thermal and oxidative stability.^{[1][2]} The dye is a yellow or greenish-yellow powder, insoluble in water but soluble in various organic solvents.^{[8][9][10]}

Table 1: Physicochemical Properties of Solvent Yellow 141

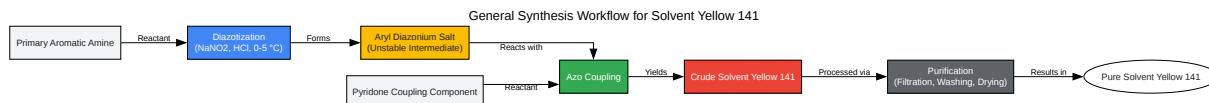
Property	Value	Reference(s)
CAS Number	106768-98-3	[1][3][4][5][6][7]
Chemical Class	Azo Pyridone	[8]
Appearance	Greenish-yellow powder	[6][9]
Hue	Bright greenish-yellow	[4][11]
Melting Point	180 °C	[8][12]
Heat Resistance	Stable up to 260 °C	[1][2][4][9][10][11]
Density	1.20 - 1.48 g/cm³	[6][8][9][10]
Light Fastness	5 (on a scale of 1 to 8)	[9][10]
Acid Resistance	4 (on a scale of 1 to 5)	[6][9][10]
Alkali Resistance	5 (on a scale of 1 to 5)	[6][9][10]
Water Solubility	Insoluble	[11][12]

Synthesis and Experimental Protocols

The synthesis of **Solvent Yellow 141** follows a conventional azo coupling pathway, which involves two primary stages: diazotization and azo coupling.[1][2] This method is a cornerstone of azo dye production.[9][13]

General Synthesis Workflow

The process begins with the diazotization of a primary aromatic amine. This intermediate, a diazonium salt, is highly reactive and typically unstable, necessitating its immediate use in the subsequent step.[9] The diazonium salt then acts as an electrophile in a reaction with a coupling component, in this case, a pyridone derivative, to form the final azo dye.[10]



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Caption: General Synthesis Workflow for **Solvent Yellow 141**.

Representative Experimental Protocol: Azo Dye Synthesis

The following is a generalized protocol for the synthesis of an azo dye, adaptable for producing an azo pyridone dye like **Solvent Yellow 141**. Specific reactants and quantities would need to be optimized for this particular dye.

Part A: Diazotization

- A primary aromatic amine is dissolved or suspended in a cold aqueous mineral acid, such as hydrochloric acid, in a beaker.[9]
- The mixture is cooled to 0-5 °C in an ice-water bath to ensure the stability of the resulting diazonium salt.[9]
- A pre-cooled aqueous solution of sodium nitrite (NaNO₂) is added dropwise to the amine solution while maintaining the low temperature and stirring continuously.[9][13]
- The reaction is stirred for a short period after the addition is complete to ensure full conversion to the aryl diazonium salt. The resulting suspension is used immediately in the next step.[9]

Part B: Azo Coupling

- In a separate flask, the pyridone coupling component is dissolved in an appropriate solvent, often a weakly alkaline or acidic solution depending on the specific coupling partner, and cooled in an ice-water bath.[13]
- The cold diazonium salt suspension from Part A is slowly added to the stirring solution of the coupling component.[9]
- The reaction mixture is kept cold and stirred for a period of 10-30 minutes, during which the brightly colored dye will precipitate out of the solution.[9]

Part C: Isolation and Purification

- The precipitated dye is collected by vacuum filtration.[9]
- The solid product is washed with cold water and potentially a saturated sodium chloride solution to remove impurities and unreacted starting materials.[9]
- The final product is air-dried or dried in a desiccator to yield the purified **Solvent Yellow 141** powder.[9]

Applications in Research and Industry

The primary utility of **Solvent Yellow 141** lies in its function as a colorant for a wide array of materials. Its excellent thermal stability makes it particularly suitable for high-temperature processing of plastics.[1][2]

Industrial Applications:

- Plastics and Polymers: It is extensively used for coloring plastics such as polystyrene (PS), high-impact polystyrene (HIPS), polymethyl methacrylate (PMMA), ABS, SAN, PC, PVC-R, and PET.[1][8]
- Coatings and Inks: It is recommended for use in transparent paints, coatings, and printing inks.[1]
- Other Materials: The dye is also used for coloring fibers, rubber, waxes, oils, lubricants, fuel, and candles.[6][9]

Research Applications:

- **Tracer Dye:** In chemistry, it can be employed as a tracer dye in various processes due to its vibrant color.[\[1\]](#)
- **Staining:** It has been investigated for potential use in biological staining techniques for microscopy.[\[1\]](#)

Safety and Handling

While specific acute toxicity data for **Solvent Yellow 141** is not readily available, standard laboratory safety precautions should be observed when handling this compound. It is recommended to use personal protective equipment, including gloves and safety goggles, to avoid skin and eye contact.[\[1\]](#) Handling should be performed in a well-ventilated area to minimize inhalation of the powder.

Conclusion

Solvent Yellow 141 is a high-performance azo pyridone dye with significant industrial importance, primarily in the coloration of plastics and coatings processed at high temperatures. Its brilliant greenish-yellow hue, coupled with excellent heat and chemical resistance, ensures its continued relevance in various manufacturing sectors. The synthesis, based on the well-established diazotization and azo coupling reactions, allows for efficient production. Further research could focus on exploring its potential in novel applications, such as advanced functional materials or biological imaging, building upon its stable chemical nature and strong coloration.

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